

Comprehensive Disposal Guide: 1-Iodo-2-Methylcyclohexane

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Compound of Interest

Compound Name:	Cyclohexane, 1-iodo-2-methyl
CAS No.:	35309-56-9
Cat. No.:	B8709353

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Emergency Overview & Chemical Identification

1-Iodo-2-methylcyclohexane is a halogenated alkyl iodide used primarily as an intermediate in organic synthesis. Unlike simple solvents, it acts as an alkylating agent, posing distinct toxicity and stability risks. It is light-sensitive and prone to decomposition, releasing free iodine () which corrodes standard metal containers and seals.

Chemical Identity Table

Property	Detail
Chemical Name	1-Iodo-2-methylcyclohexane
Synonyms	2-Methylcyclohexyl iodide; Cyclohexane, 1-iodo-2-methyl-
CAS Number	35309-56-9
Molecular Formula	
Waste Stream	Halogenated Organic
RCRA Code	Not specifically listed (P or U), but often regulated as D001 (Ignitable) or characteristic toxic waste due to halogen content.[1]

Pre-Disposal Stabilization & Storage[2][3]

Critical Expert Insight: Alkyl iodides are thermodynamically unstable relative to their alkene hydrolysis products. Over time, exposure to light or heat causes homolytic cleavage of the C-I bond, generating free iodine (

), which turns the liquid violet/brown.

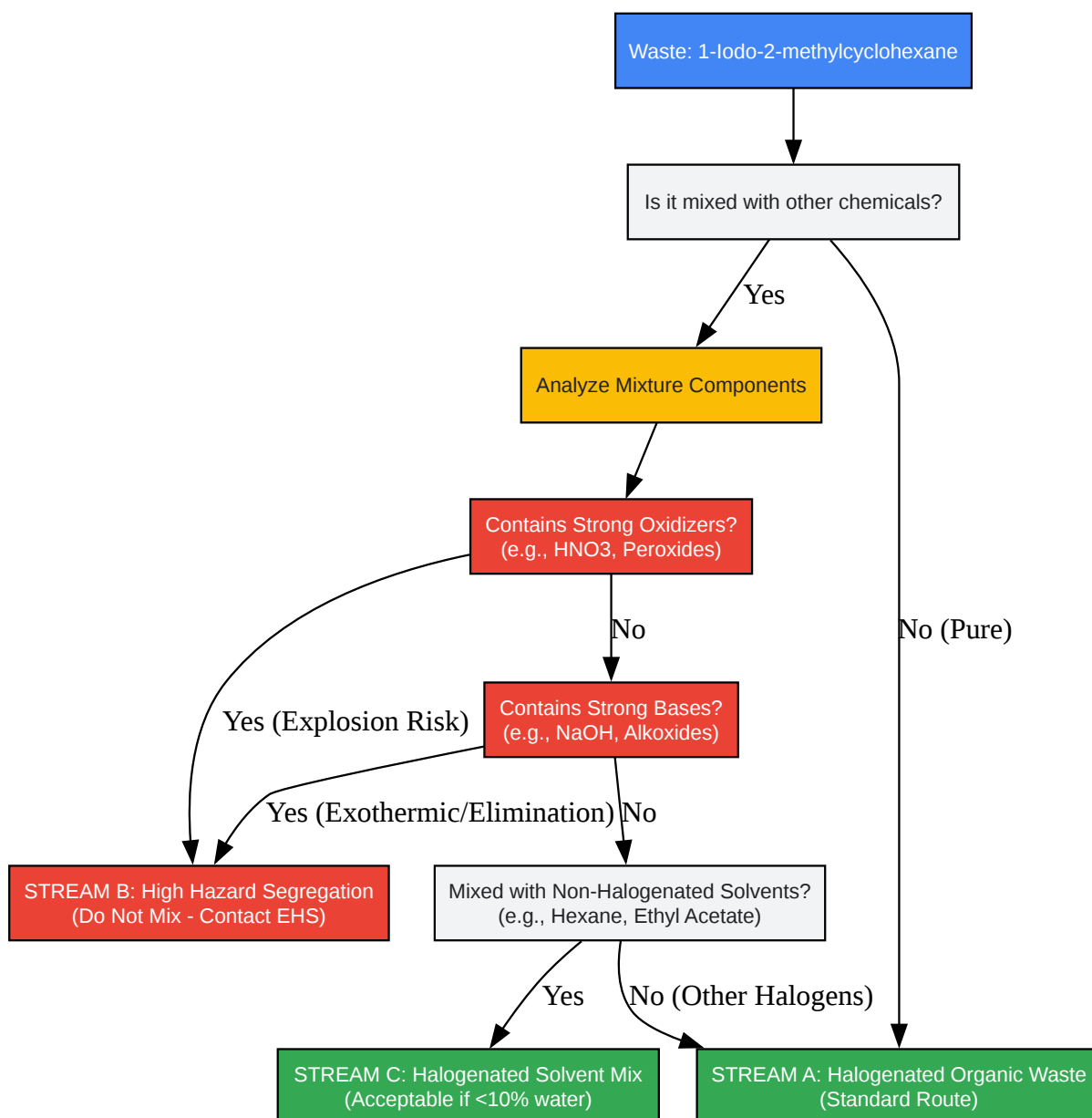
The "Copper Wire" Protocol: To prevent container corrosion and pressure buildup from decomposition products during waste accumulation:

- Inspect the Waste: If the liquid is dark brown/violet, free iodine is present.
- Stabilize: Add clean, activated copper turnings or wire to the waste container.
 - Mechanism:[2]
(Copper(I) iodide precipitates as a white/tan solid).
 - Result: This scavenges free iodine, preventing it from corroding container seals or reacting with other organic waste components.

Waste Stream Classification & Segregation

Proper segregation is vital to prevent violent reactions and minimize disposal costs. 1-Iodo-2-methylcyclohexane must never be mixed with strong oxidizers or strong bases.

Segregation Logic Diagram



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Caption: Logical flow for determining the correct waste stream. Note that mixing alkyl iodides with oxidizers or bases creates immediate safety hazards.

Step-by-Step Disposal Protocol

Phase 1: Preparation

- PPE Required: Nitrile gloves (double-gloved recommended for alkylating agents), splash goggles, and flame-resistant lab coat.
- Vessel Selection: Use an Amber Glass bottle or High-Density Polyethylene (HDPE) container. Avoid metal cans due to potential iodine corrosion.
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: Write "1-Iodo-2-methylcyclohexane".
 - Hazards: Check "Toxic", "Irritant", and "Halogenated".

Phase 2: Transfer & Accumulation

- Fume Hood Work: Perform all transfers inside a certified chemical fume hood.
- Bulking:
 - If pouring into a satellite accumulation container (e.g., 20L drum), ensure the drum is designated for "Halogenated Solvents".
 - Do not fill beyond 90% capacity to allow for thermal expansion.
- Deactivation (Optional for Trace Amounts):
 - For trace residues in glassware, rinse with acetone, then wash with a dilute solution of sodium thiosulfate () to reduce any residual iodine to harmless iodide ions before final cleaning.

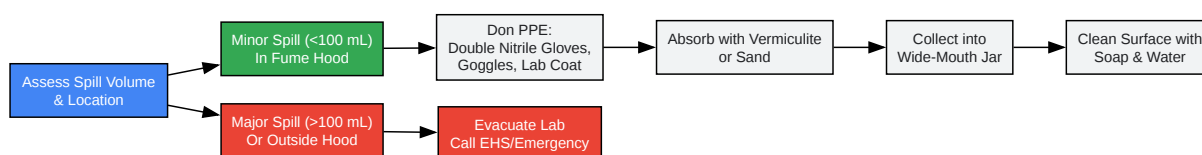
Phase 3: Final Handoff

- Seal Check: Ensure the cap is screwed on tightly. If the cap liner is degraded (brown/brittle), replace the cap immediately.
- Secondary Containment: Place the bottle in a polyethylene tray to capture potential leaks.
- Request Pickup: Submit a waste pickup request through your facility's EHS portal. Do not transport large volumes personally.

Accidental Release & Spill Response

Immediate Action: Evacuate the immediate area if the spill exceeds 500 mL or if ventilation is compromised.

Spill Cleanup Workflow



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Caption: Operational workflow for responding to 1-iodo-2-methylcyclohexane spills. Speed and ventilation are critical.

Cleanup Notes:

- Do NOT use paper towels for large spills of alkyl iodides; while not a strong oxidizer itself, the iodine released can stain and contaminate cellulose. Use inert absorbents like vermiculite or clay.
- Decontamination: Wash the spill area with a 5% Sodium Thiosulfate solution to neutralize any generated iodine stains.

Compatibility & Incompatibility Matrix

Chemical Class	Compatibility Status	Risk / Consequence
Non-Halogenated Solvents	Compatible (Conditionally)	Can be mixed for disposal if facility permits, but increases incineration cost.
Strong Bases (NaOH, KOH)	INCOMPATIBLE	Causes elimination reaction (dehydrohalogenation) forming methylcyclohexene; exothermic.
Strong Oxidizers ()	INCOMPATIBLE	Potential for violent oxidation or explosion.
Magnesium/Lithium	INCOMPATIBLE	Forms Grignard/Organolithium reagents (highly reactive).
Plastics (PVC, PS)	Monitor	Long-term storage may soften plastics; HDPE or Teflon (PTFE) is preferred.

References

- PubChem. (n.d.). 1-Iodo-2-methylcyclohexane Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- University of Illinois Urbana-Champaign (DRS). (n.d.). Halogenated Organic Liquids - Standard Operating Procedure. Division of Research Safety. Retrieved from [\[Link\]](#)

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